

An In-depth Technical Guide to Cadmium Chloride for Scientific Applications

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Compound of Interest

Compound Name: Cadmium chloride

Cat. No.: B130460

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This guide provides a comprehensive overview of **cadmium chloride** (CdCl_2), a compound of significant interest in various scientific and industrial fields. Designed for researchers, scientists, and drug development professionals, this document delves into the core chemical properties, synthesis, applications, and critical safety protocols associated with its use. The narrative emphasizes the causality behind its chemical behavior and biological effects, ensuring a thorough understanding for its practical application in a laboratory setting.

Section 1: Core Chemical Identity and Properties

Cadmium chloride is an inorganic compound composed of cadmium and chlorine. It is a white, crystalline solid that is hygroscopic, readily absorbing moisture from the air to form various hydrates.^[1] Its high solubility in water and slight solubility in alcohol make it a versatile reagent in numerous experimental contexts.^[1]

Key Identifiers

The unambiguous identification of chemical compounds is paramount for regulatory compliance, safety, and reproducibility in research.

Identifier	Value
CAS Number	10108-64-2
Molecular Formula	CdCl ₂
Molecular Weight	183.32 g/mol
Synonyms	Cadmium dichloride, Dichlorocadmium

Data sourced from PubChem CID 24947 and ChemicalBook.[\[2\]](#)[\[3\]](#)

Physicochemical Properties

The physical and chemical properties of **cadmium chloride** dictate its behavior in both chemical reactions and biological systems. It is a non-combustible solid, though its dust can pose a moderate fire hazard when exposed to heat or oxidizing agents.[\[3\]](#)

Property	Value	Source
Appearance	Colorless, odorless, hygroscopic crystals	[4]
Density	4.05 g/cm ³	[5]
Melting Point	568 °C	[4] [6]
Boiling Point	960 °C	[4]
Water Solubility	High (140 g/100g at 20°C)	[3]
Crystal Structure	Rhombohedral (anhydrous)	[1] [5]

Section 2: Synthesis and Preparation

The preparation method for **cadmium chloride** can influence its purity and suitability for specific applications. Several synthetic routes are well-established.

Industrial Production: The primary industrial method involves the reaction of molten cadmium metal with chlorine gas at high temperatures (600 °C).[\[1\]](#)[\[2\]](#)

Laboratory Synthesis:

- **Reaction with Hydrochloric Acid:** A common laboratory-scale synthesis involves dissolving cadmium metal, or its oxide, in hydrochloric acid, followed by evaporation of the solution.[1][2][3]
 - $\text{Cd} + 2\text{HCl} \rightarrow \text{CdCl}_2 + \text{H}_2$
- **Preparation of Anhydrous Salt:** To obtain the anhydrous form, which is critical for many applications in organic synthesis, the hydrated salt can be heated in a stream of hydrogen chloride gas or refluxed with thionyl chloride.[2][3] This process is crucial as simple heating of the hydrate in air would lead to the formation of cadmium hydroxychloride.

Section 3: Applications in Research and Development

Cadmium chloride's unique properties lend it to a variety of applications, from materials science to toxicology and drug development.

- **Precursor for Nanomaterials:** It is a key precursor for the synthesis of cadmium sulfide (CdS) and other cadmium-containing quantum dots and nanoparticles, which are used in photovoltaics and bio-imaging.[3] The reaction with hydrogen sulfide is a classic example:
 - $\text{CdCl}_2 + \text{H}_2\text{S} \rightarrow \text{CdS} + 2\text{HCl}$ [1]
- **Toxicology Studies:** Due to its well-documented toxicity, CdCl₂ is widely used as a model compound to study the mechanisms of heavy metal-induced cellular damage, oxidative stress, DNA damage, and apoptosis.[7][8][9][10] These studies are foundational for understanding the pathogenesis of diseases linked to environmental heavy metal exposure.
- **Cell Biology & Electrophysiology:** In cellular research, it is used to investigate cellular stress responses.[11] In electrophysiology, **cadmium chloride** acts as a non-specific blocker of voltage-gated calcium channels, a property leveraged to isolate and study other ion currents.[9]
- **Industrial Uses:** Beyond the lab, it finds use in electroplating to provide corrosion-resistant coatings, in the manufacturing of pigments (notably "cadmium yellow"), and in photography

and fabric printing.[\[2\]](#)[\[3\]](#)[\[12\]](#)

Section 4: The Molecular Mechanism of Cadmium Chloride Toxicity

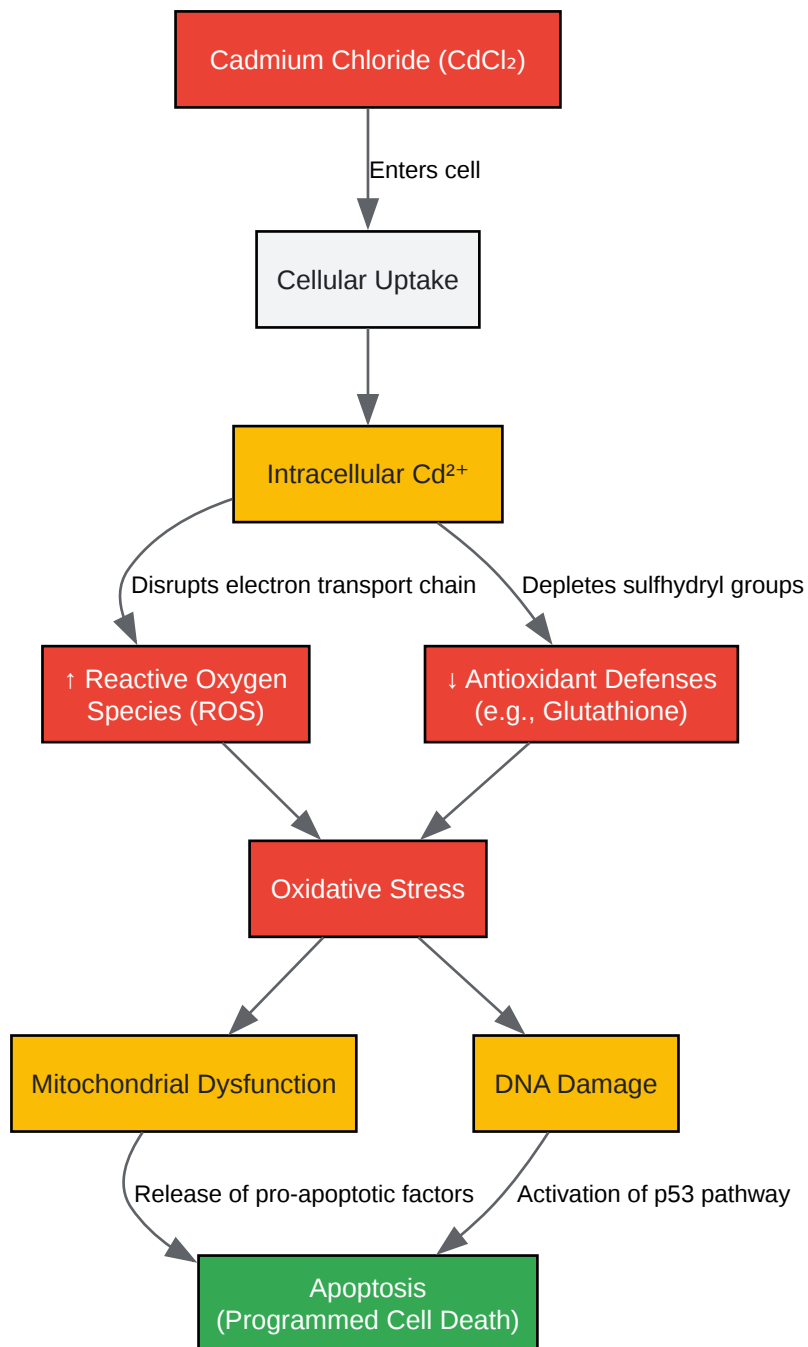
Understanding the toxicological profile of **cadmium chloride** is not merely a safety precaution but a scientific necessity for interpreting experimental results. Cadmium is classified as a human carcinogen, and its toxicity impacts multiple organ systems, including the kidneys, liver, lungs, and bones.[\[4\]](#)[\[8\]](#)[\[9\]](#)

The primary mechanism of its toxicity at the cellular level is the induction of oxidative stress. Cadmium ions (Cd^{2+}) are not redox-active themselves but can displace essential metals like zinc and iron from proteins. This disruption leads to an overproduction of reactive oxygen species (ROS), such as superoxide anions and hydrogen peroxide, while simultaneously depleting the cell's antioxidant defenses, like glutathione (GSH).[\[7\]](#)[\[8\]](#) The resulting imbalance causes damage to lipids, proteins, and DNA, ultimately triggering apoptotic cell death pathways.[\[7\]](#)[\[8\]](#)[\[13\]](#)

Visualizing the Toxicity Pathway

The following diagram illustrates the key events in **cadmium chloride**-induced cellular toxicity.

Figure 1: Cellular Toxicity Pathway of Cadmium Chloride

[Click to download full resolution via product page](#)Caption: Figure 1: Cellular Toxicity Pathway of **Cadmium Chloride**.

Section 5: Safety and Handling Protocols

Cadmium chloride is classified as acutely toxic, a suspected human carcinogen, and an environmental hazard.[4][14][15] Strict adherence to safety protocols is mandatory.

- **Personal Protective Equipment (PPE):** Always handle with chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[16][17] Work should be conducted in a certified chemical fume hood to avoid inhalation of dust or aerosols.[16]
- **Storage:** Store in a dry, well-ventilated area, away from strong oxidants and moisture.[4][14] The container must be kept tightly closed.[16]
- **Spill & Disposal:** Do not attempt to clean up spills without appropriate training and PPE.[14] Spilled substance should be carefully swept into a sealed, labeled container for hazardous waste disposal.[4] All contaminated materials (e.g., pipette tips, gloves) must be disposed of as hazardous waste.[14][17] Do not discharge into the environment.[16]
- **First Aid:** In case of contact, immediately flush skin or eyes with copious amounts of water for at least 15 minutes and seek medical attention.[14][16] If inhaled, move to fresh air.[16] If swallowed, rinse mouth with water and call a poison center or doctor immediately.

Section 6: Experimental Protocols

The following provides a validated, step-by-step methodology for preparing a stock solution for use in cell culture experiments.

Protocol: Preparation of a 100 mM Cadmium Chloride Stock Solution

Objective: To prepare a sterile, aqueous stock solution of **cadmium chloride** for reproducible dosing in in vitro toxicity assays.

Causality: A concentrated, sterile stock solution is essential for minimizing contamination risk and ensuring accurate, repeatable dilutions for final experimental concentrations. Using water as the initial solvent avoids precipitation issues that can occur with phosphate-buffered saline (PBS) or other buffered solutions containing divalent ions.[18]

Materials:

- **Cadmium chloride**, anhydrous (CdCl_2 , MW: 183.32 g/mol)
- Nuclease-free, sterile water
- Sterile 50 mL conical tube
- Calibrated analytical balance
- Sterile 0.22 μm syringe filter
- Sterile syringe
- Appropriate PPE (gloves, goggles, lab coat)
- Chemical fume hood

Procedure:

- Pre-calculation:
 - To make a 100 mM (0.1 M) solution, you need 0.1 moles per liter.
 - $\text{Mass} = \text{Molarity} \times \text{Molecular Weight} \times \text{Volume}$
 - $\text{Mass} = 0.1 \text{ mol/L} \times 183.32 \text{ g/mol} \times 0.05 \text{ L (for 50 mL)} = 0.9166 \text{ g}$
- Weighing (in a chemical fume hood):
 - Don appropriate PPE.
 - Tare a sterile weighing boat on the analytical balance.
 - Carefully weigh out 0.9166 g of anhydrous **cadmium chloride**. Avoid creating dust.[\[4\]](#)
- Dissolution:
 - Transfer the weighed CdCl_2 into the sterile 50 mL conical tube.

- Add approximately 40 mL of sterile, nuclease-free water.
- Cap the tube tightly and vortex or invert until the solid is completely dissolved. **Cadmium chloride** is highly soluble in water, yielding a clear, colorless solution.[6]
- Volume Adjustment:
 - Carefully add sterile water to bring the final volume to the 50 mL mark.
 - Cap and invert several times to ensure the solution is homogeneous.
- Sterilization:
 - Draw the 100 mM CdCl₂ solution into a sterile syringe.
 - Attach the sterile 0.22 µm syringe filter to the syringe tip.
 - Filter the solution into a new, sterile conical tube or into smaller, sterile cryovials for aliquoting. This step is critical for cell culture applications to prevent bacterial contamination.
- Labeling and Storage:
 - Clearly label the tube or vials with "100 mM **Cadmium Chloride** (CdCl₂)", the preparation date, and your initials.
 - Store the stock solution at 4°C.[19]

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